

# A Comprehensive Technical Guide to the Safe Handling of Bis(trimethoxysilylpropyl)amine

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## Compound of Interest

Compound Name: *Bis(trimethoxysilylpropyl)amine*

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This technical guide provides an in-depth overview of the safety data and handling precautions for **Bis(trimethoxysilylpropyl)amine** (CAS No. 82985-35-1). The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding for professionals in research and development.

## Chemical Identification and Properties

**Bis(trimethoxysilylpropyl)amine** is an organosilane compound recognized for its bifunctional nature, containing both amine and trimethoxysilyl groups.<sup>[1][2]</sup> This structure allows it to act as a versatile coupling agent and adhesion promoter in various industrial applications.<sup>[2][3]</sup>

Synonyms: AMINOBIS(Propyltrimethoxysilane), Bis[3-(trimethoxysilyl)propyl]amine, Dynasylan 1124, Silquest A-1170<sup>[4][5][6]</sup>

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>31</sub> NO <sub>6</sub> Si <sub>2</sub>	[4][7]
Molecular Weight	341.55 g/mol	[5][7]
Physical State	Liquid	[4][8]
Appearance	Colorless to light yellow clear liquid	[7]
Boiling Point	152 °C @ 4-5 hPa	[2][6][7]
Melting Point	<0°C	[6][7]
Flash Point	110 °C (closed cup)	[7]
Density	1.04 g/cm <sup>3</sup> at 25 °C	[2][7]
Refractive Index	n <sub>20/D</sub> 1.432	[2]
Water Solubility	Reacts slowly with water/moisture	[6][8]

## Hazard Identification and Classification

**Bis(trimethoxysilylpropyl)amine** is classified as a hazardous substance. The primary hazards are related to its corrosive and irritant properties.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects

Sources:[1][4][8][9]

Hazard Pictograms:

- Corrosion (GHS05)[8]
- Exclamation Mark (GHS07)[8]
- Environment (GHS09)[1][9]

Signal Word: Danger[8][9]

## Toxicological Data

The following table summarizes the available acute toxicity data for **Bis(trimethoxysilylpropyl)amine**. The experimental protocols for these studies are not detailed in the provided safety data sheets but are based on standardized testing guidelines.

Route of Exposure	Species	Value
Oral (LD50)	Rat	3600 µl/kg[4][8][10]
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Dermal (LD50)	Rabbit	11300 µl/kg[4][8][10]

Key Toxicological Effects:

- Inhalation: May cause respiratory irritation with symptoms like coughing, headache, and nausea.[4][8]
- Skin Contact: Causes skin irritation. A study on rabbits showed a moderate irritation effect with 500 µL.[4][8]
- Eye Contact: Causes serious eye damage.[4][8][10] A study on rabbits indicated a severe irritation effect with 5 µL.[4]
- Ingestion: Oral toxicity is associated with methanol, a hydrolysis product. Symptoms may include nausea, vomiting, headache, and visual disturbances, with a possible delayed onset

of up to 48 hours.[4][8]

- Chronic Exposure: On contact with water, this compound liberates methanol, which is known to have chronic effects on the central nervous system.[8]

## Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **Bis(trimethoxysilylpropyl)amine** is crucial to prevent exposure and adverse health effects.

### Engineering Controls

- Work in a well-ventilated area.[4][8][10]
- Provide local exhaust or general room ventilation to prevent the accumulation of vapors.[8][11]
- Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[8][10][11]

### Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Chemical goggles. Contact lenses should not be worn.[8][11]
Hand Protection	Neoprene or nitrile rubber gloves.[8][11]
Skin and Body Protection	Wear suitable protective clothing.[8][11]
Respiratory Protection	NIOSH-certified combination organic vapor - amine gas (brown cartridge) respirator is recommended where exposure through inhalation may occur.[8][11]

### General Hygiene Measures

- Avoid all eye and skin contact and do not breathe vapor and mist.[4][8][10]

- Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[4][8][10]
- Wash contaminated clothing before reuse.[4][8][10]

## First-Aid Measures

In case of exposure, immediate and appropriate first-aid is essential.

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If feeling unwell, seek medical advice.[4][8]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4][8] Remove contaminated clothing.[8]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.[4][8]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical advice/attention.[4][7][8]

Note to Physician: This product reacts with water in the stomach to form methanol. The combination of visual disturbances, metabolic acidosis, and formic acid in the urine is evidence of methanol poisoning. The therapeutic intravenous administration of ethanol can reduce the production of methanol metabolites. Treatment should be based on blood methanol levels and acid-base balance.[8]

## Storage and Disposal

Proper storage and disposal are necessary to maintain the chemical's stability and to protect the environment.

## Storage

- Keep the container tightly closed and store it in a cool, dry, and well-ventilated place.[4][7][8]
- Store away from heat, sparks, and open flames.[4][8]
- The material is moisture-sensitive.[7]
- Incompatible Materials: Acids, alcohols, moisture, oxidizing agents, peroxides, and water.[4][8]

## Disposal

- Dispose of contents/container to a licensed waste disposal facility.[4][8]
- Do not allow the product to enter drains or public waters.[7][11]

# Accidental Release and Fire-Fighting Measures

## Accidental Release

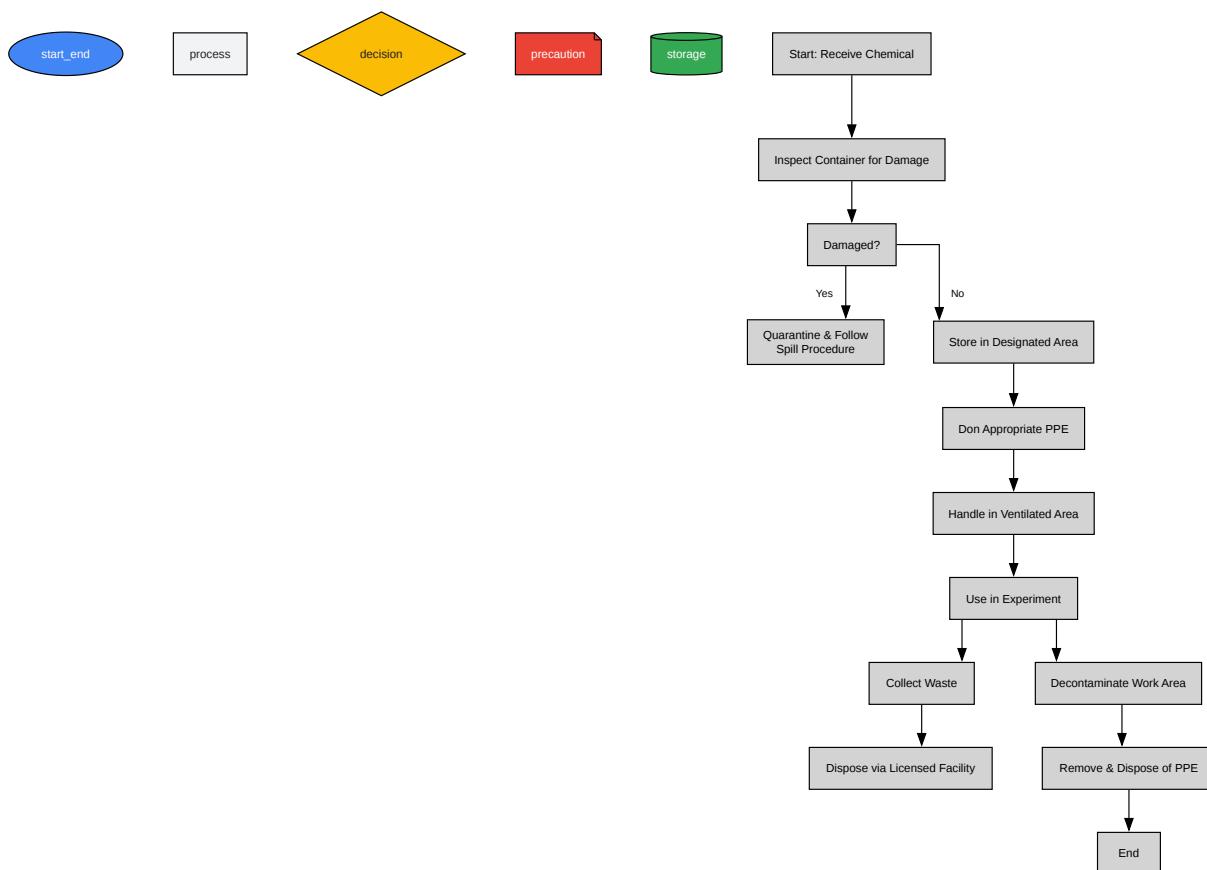
- Evacuate unnecessary personnel.[8][11]
- Equip cleanup crew with proper protection.[8][11]
- Clean up spills as soon as possible, using an absorbent material to collect it.[8][11]
- Sweep or shovel spills into an appropriate container for disposal.[8][11]

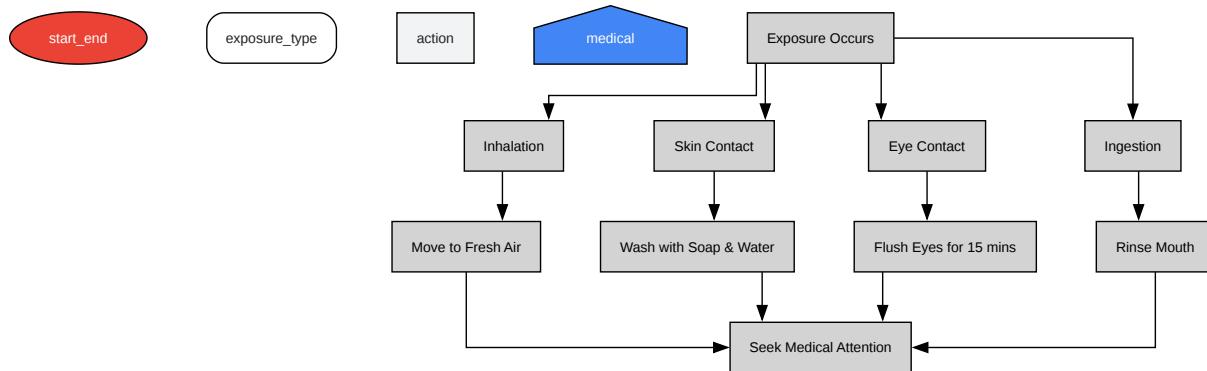
## Fire-Fighting

- Suitable Extinguishing Media: Water spray, foam, carbon dioxide, dry chemical.[8][11]
- Unsuitable Extinguishing Media: Do not use straight streams of water.[4]
- Fire Hazard: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[4][8][10]
- Firefighter Protection: Do not enter the fire area without proper protective equipment, including respiratory protection.[8][11]

## Experimental Workflows and Diagrams

The following diagrams illustrate logical workflows for the safe handling and emergency response for **Bis(trimethoxysilylpropyl)amine**.





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